

An In-depth Technical Guide to the Safe Handling of Cyclopentanesulfonyl Chloride

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Compound of Interest

Compound Name: Cyclopentanesulfonyl chloride

Cat. No.: B1274887

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **Cyclopentanesulfonyl chloride** (CPSC). Due to its hazardous nature, strict adherence to the protocols outlined in this guide is essential to ensure the safety of laboratory personnel and the integrity of research.

Hazard Identification and Classification

Cyclopentanesulfonyl chloride is classified as a hazardous chemical that poses significant risks upon exposure. It is corrosive and can cause severe skin burns, serious eye damage, and respiratory irritation.[1] A critical hazard is its reactivity with water, which liberates toxic gas.[2]

Table 1: GHS Hazard Classification

Category	Code	Description	Pictograms	Signal Word
Hazard Statements	H314	Causes severe skin burns and eye damage.[1][3]	GHS05 (Corrosion)	Danger[1]
	H318	Causes serious eye damage.[1]		
	H335	May cause respiratory irritation.[1]		
Precautionary Statements	P260	Do not breathe fumes, mist, spray, vapors.[1]		
	P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][4]		
	P301+P330+P331	IF SWALLOWED: rinse mouth. Do NOT induce vomiting.[1]		
	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[1]		
	P305+P351+P338	IF IN EYES: Rinse cautiously		

with water for
several minutes.
Remove contact
lenses, if present
and easy to do.
Continue rinsing.
[\[1\]](#)[\[4\]](#)

P310

Immediately call
a POISON
CENTER or
doctor/physician.
[\[4\]](#)

P403+P233

Store in a well-
ventilated place.
Keep container
tightly closed.[\[1\]](#)

P405

Store locked up.
[\[1\]](#)

Physical and Chemical Properties

Understanding the physical and chemical properties of CPSC is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Data for **Cyclopentanesulfonyl Chloride**

Property	Value
Molecular Formula	C ₅ H ₉ ClO ₂ S[1][3]
Molecular Weight	168.64 g/mol [3]
CAS Number	26394-17-2[1][2]
Appearance	Pale to dark brown liquid[5]
Density	1.279 g/mL at 25 °C
Boiling Point	99 °C at 7 mmHg[5]
Flash Point	> 110 °C (> 230 °F) - closed cup[2]
Refractive Index	n ₂₀ /D 1.4918
Sensitivity	Moisture sensitive[4][5]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent any direct contact with the substance.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Tightly fitting chemical safety goggles and a face shield (minimum 8 inches).[2][4] Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.[2]
Hand Protection	Wear compatible, chemical-resistant gloves.[6]
Body Protection	Wear appropriate protective clothing to prevent skin exposure.[2][7] A lab coat and, if necessary, an apron or full-body suit are recommended.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK) if exposure limits are exceeded or if irritation is experienced.[2] Work should be conducted in a chemical fume hood. [2]

Handling, Storage, and Experimental Protocols

Strict protocols must be followed when handling and storing **Cyclopentanesulfonyl chloride** to mitigate risks.

Protocol for Safe Handling:

- Read and understand the Safety Data Sheet (SDS) thoroughly before use.[1]
- Conduct all work in a well-ventilated area, preferably within a certified chemical fume hood.
[2]
- Ensure that an eyewash station and safety shower are in close proximity to the workstation.
[2][8]
- Wear all recommended PPE at all times.[1]
- Avoid all contact with skin, eyes, and clothing.[2] Do not breathe vapors, fumes, or mists.[1]
[2]

- Prevent any contact with water or moisture, as it liberates toxic gas.[2]
- Use spark-proof tools and explosion-proof equipment, especially when handling larger quantities.[9]
- Wash hands thoroughly after handling the substance.[1]

Protocol for Safe Storage:

- Store in a dry, cool, and well-ventilated place.[2][4] A recommended storage temperature is 2-8 °C.[4]
- Keep the container tightly closed and sealed.[1][2] Containers that have been opened must be carefully resealed and kept upright.[4]
- Store under an inert atmosphere (e.g., nitrogen or argon) to protect from moisture.[2]
- Store in a designated corrosives area and keep it locked up.[1][2]
- Store separately from incompatible materials.

Incompatible Materials:

- Water[2]
- Strong oxidizing agents[2]
- Bases[2]
- Amines[2]
- Alcohols[2]

Emergency and First Aid Procedures

Immediate and appropriate action is critical in the event of an emergency.

Protocol for Accidental Release:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.[1][4]
- Ventilate: Ensure the area is well-ventilated.[4]
- Protect: Do not take action without suitable protective equipment.[1]
- Contain: Stop the leak if it is safe to do so.[1] Contain the spill using an inert, dry absorbent material such as dry sand or a chemical absorbent. DO NOT USE WATER or combustible materials.[2]
- Collect: Carefully sweep or shovel the absorbed material into a suitable, closed container for hazardous waste disposal.[1][2]
- Clean: Ventilate and wash the spill area after the material has been collected.[10]

Protocol for Firefighting:

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry powder, or carbon dioxide.[1][2]
- Unsuitable Extinguishing Media: DO NOT USE WATER, as it reacts with the substance to release toxic gas.[2]
- Specific Hazards: Thermal decomposition can produce hazardous gases including carbon oxides, sulfur oxides, hydrogen chloride, and chlorine.[1][2] Containers may explode if heated under confinement.[1]
- Protective Actions: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

First Aid Measures:

Table 4: First Aid for Exposure

Exposure Route	Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1] If breathing is difficult or has stopped, provide artificial respiration.[1] Seek immediate medical attention.[1]
Skin Contact	Immediately take off all contaminated clothing. [1] Wash the affected skin with plenty of soap and water for at least 15 minutes.[1][2] Seek immediate medical attention.[1][2] Wash contaminated clothing before reuse.[1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[1][2] Remove contact lenses if present and easy to do so.[1] Continue rinsing. Seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting.[1][2] Rinse the mouth thoroughly with water.[1] Never give anything by mouth to an unconscious person.[2][4] Seek immediate medical attention.[1][2] Ingestion can cause severe swelling and perforation of the esophagus or stomach.[2]

Toxicological Information

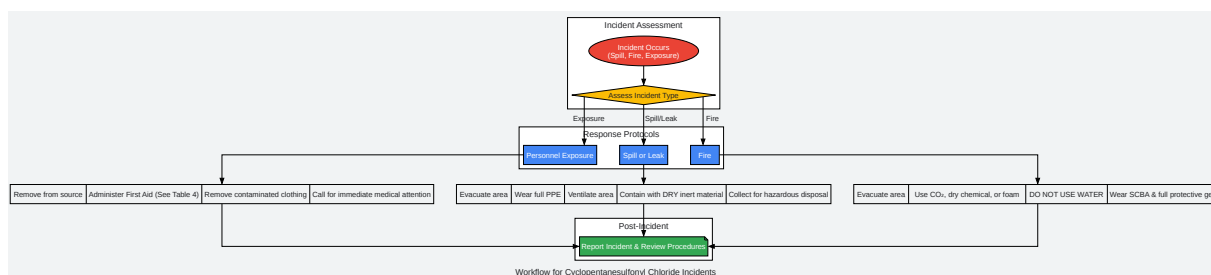
The primary toxicological effect of **Cyclopentanesulfonyl chloride** is its corrosivity.

Table 5: Summary of Toxicological Effects

Effect	Classification / Description
Acute Toxicity	Not classified.[1]
Skin Corrosion/Irritation	Causes severe skin burns (Category 1B).[1][2]
Serious Eye Damage/Irritation	Causes serious eye damage (Category 1).[1][2]
Respiratory/Skin Sensitization	Not classified.[1]
Germ Cell Mutagenicity	Not classified.[1]
Carcinogenicity	Not classified.[1]
Reproductive Toxicity	Not classified.[1]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (Category 3).[1] [2] The material is destructive to the tissues of the mucous membranes and upper respiratory tract.[1]
Aspiration Hazard	No data available.

Visualized Emergency Response Workflow

The following diagram illustrates the logical workflow for responding to an incident involving **Cyclopentanesulfonyl chloride**.



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Caption: Emergency response workflow for incidents involving **Cyclopentanesulfonyl chloride**.

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References

- 1. synquestlabs.com [synquestlabs.com]
- 2. fishersci.com [fishersci.com]
- 3. Cyclopentanesulfonyl chloride | C₅H₉ClO₂S | CID 3717197 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Cyclopropanesulfonyl chloride - Safety Data Sheet [chemicalbook.com]
- 5. Cas 26394-17-2,CYCLOPENTANESULFONYL CHLORIDE | lookchem [lookchem.com]
- 6. biosynth.com [biosynth.com]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. fishersci.com [fishersci.com]
- 9. tcichemicals.com [tcichemicals.com]
- 10. nj.gov [nj.gov]
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